

Application Notes and Protocols for RKI-1313 In Vitro Assays

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Compound of Interest

Compound Name: RKI-1313

Cat. No.: B610500

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These application notes provide detailed protocols for the in vitro evaluation of **RKI-1313**, a selective inhibitor of Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2). The provided methodologies are intended to guide researchers in assessing the biochemical and cellular effects of this compound.

Introduction

RKI-1313 is an inhibitor of ROCK1 and ROCK2 with IC₅₀ values of 34 μ M and 8 μ M, respectively[1][2]. It is often utilized as a less potent analog and negative control for the more active ROCK inhibitor, RKI-1447[3][4]. The Rho/ROCK signaling pathway plays a crucial role in regulating cellular processes such as cell shape, migration, and actin-myosin contractility[1]. Due to its weaker in vitro activity, **RKI-1313** has shown minimal impact on the phosphorylation of ROCK substrates, cell migration, and invasion[1][3].

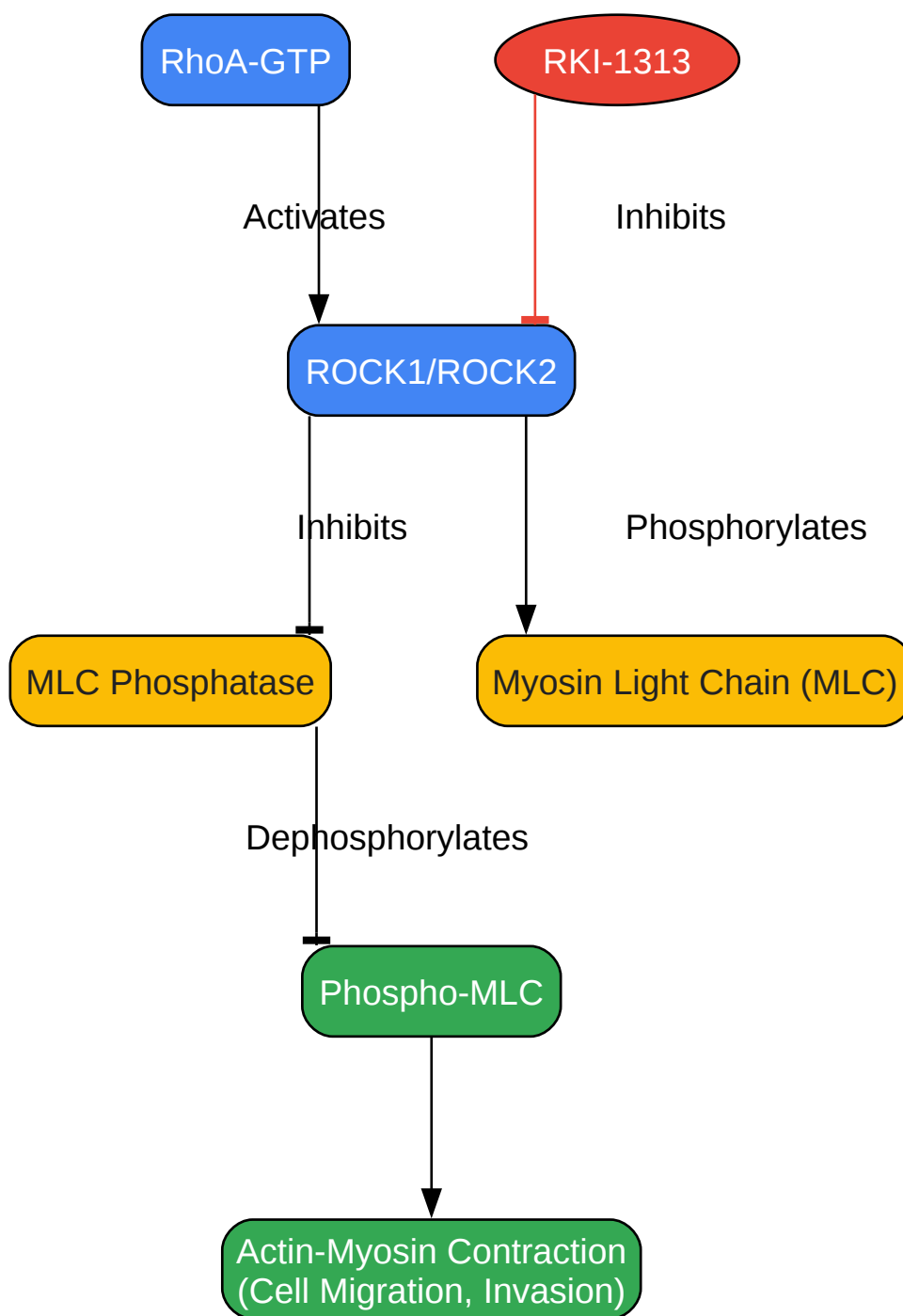
Data Presentation

Table 1: Biochemical Activity of **RKI-1313**

Target	IC50 (μM)
ROCK1	34
ROCK2	8

Signaling Pathway

The following diagram illustrates the simplified Rho/ROCK signaling pathway, which is the target of **RKI-1313**.



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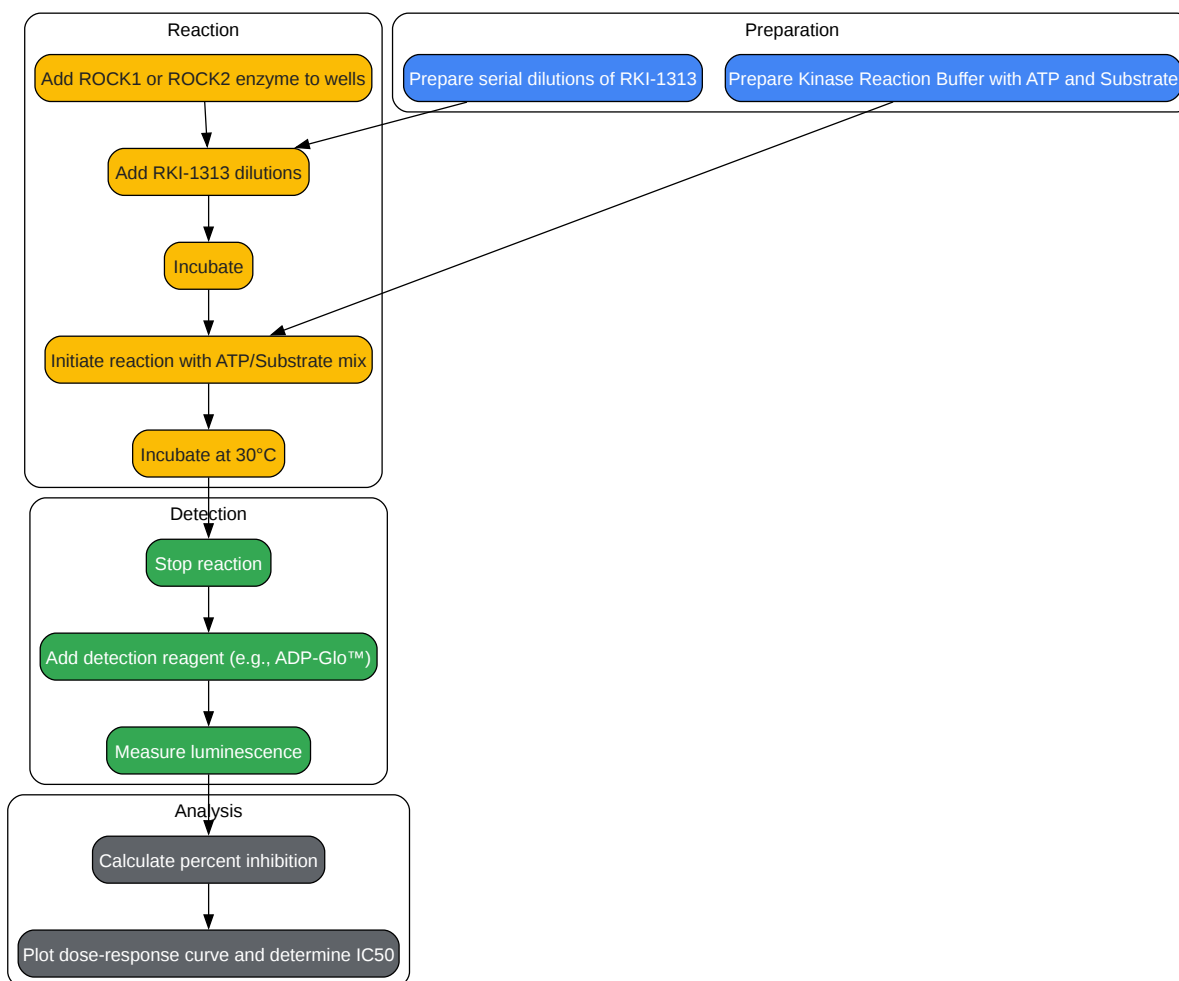
Caption: Simplified Rho/ROCK signaling pathway targeted by **RKI-1313**.

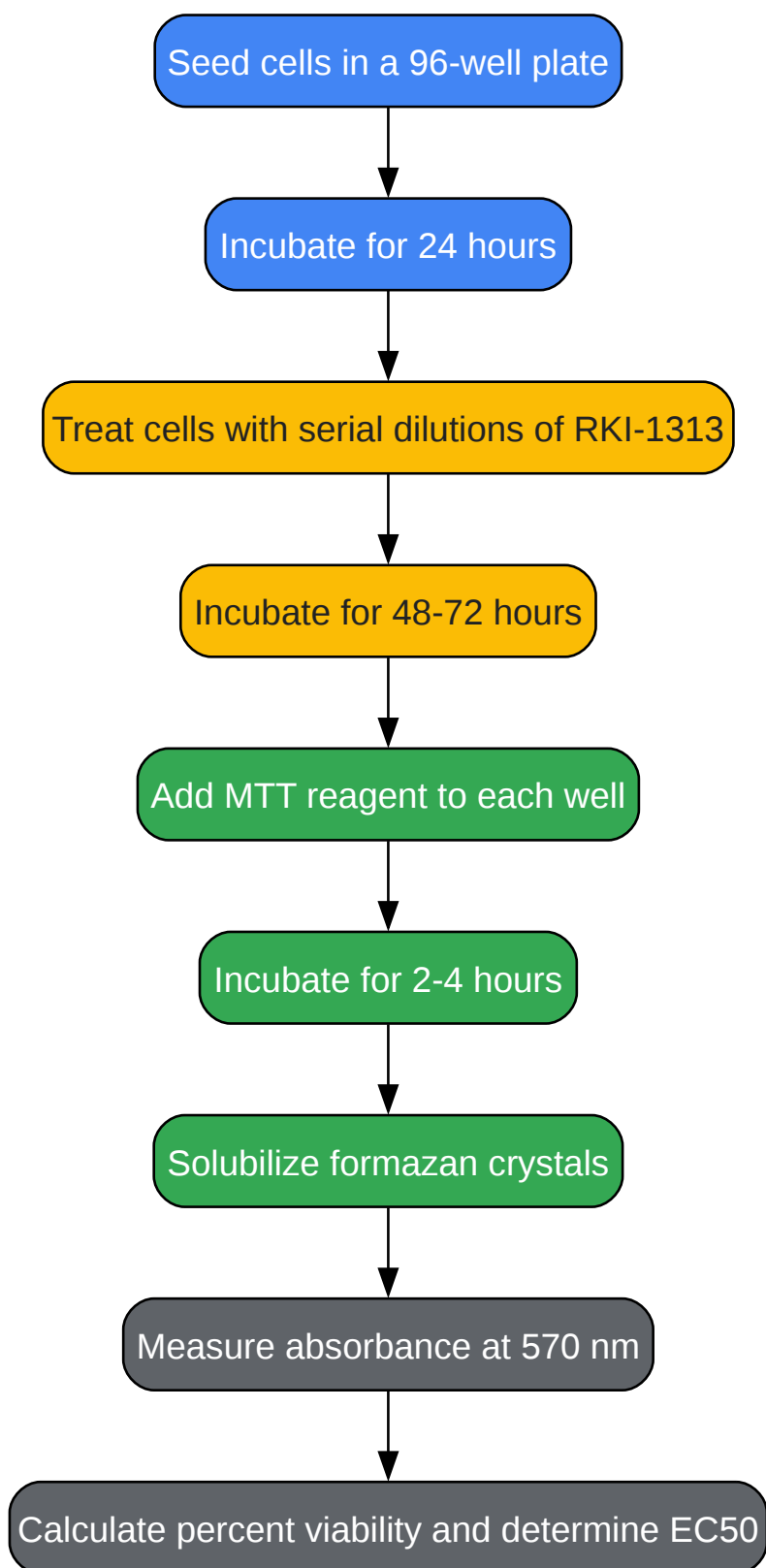
Experimental Protocols

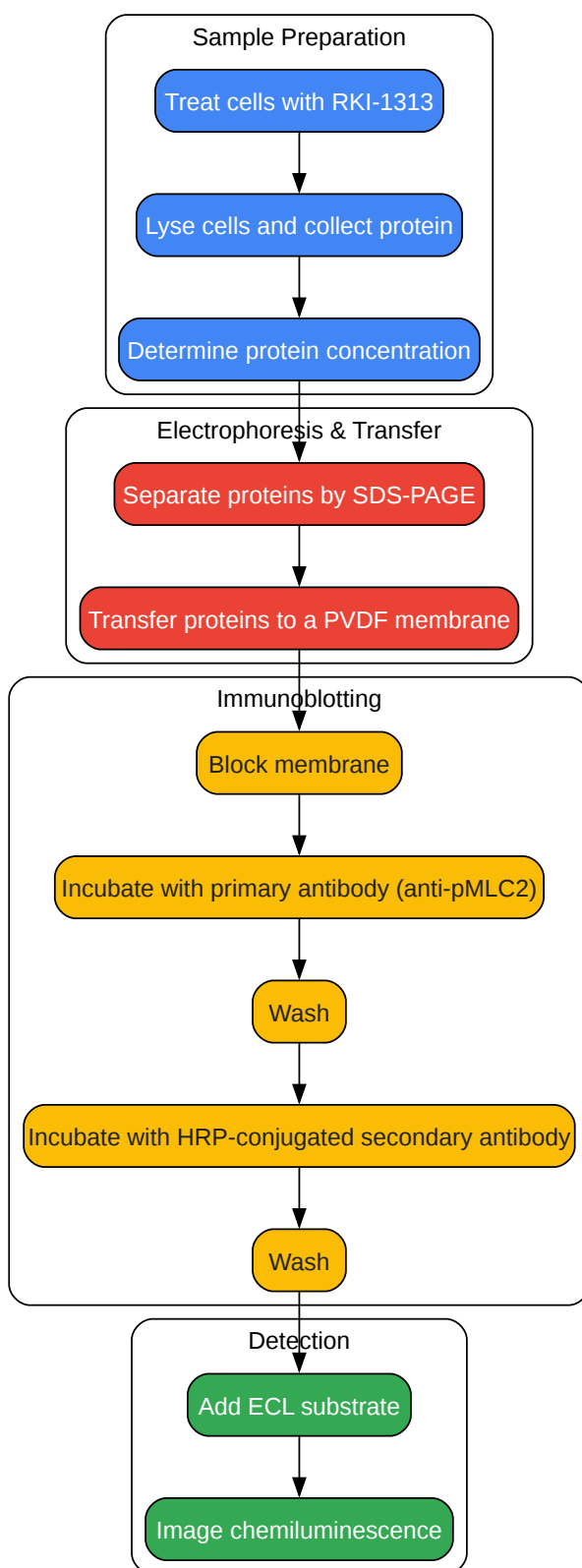
In Vitro Kinase Assay for ROCK Inhibition

This protocol outlines the procedure to determine the half-maximal inhibitory concentration (IC₅₀) of **RKI-1313** against ROCK1 and ROCK2 kinases.

Workflow Diagram:







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